Application Notes and Protocols for the Chromatographic Separation of Tizanidine Process Impurities

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Compound of Interest

Compound Name:	*Dehydro Tizanidine*
CAS No.:	*125292-34-4*
Cat. No.:	*B565054*

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Introduction

Tizanidine is a centrally acting α2-adrenergic agonist used as a muscle relaxant. The manufacturing process of Tizanidine hydrochloride can result in the formation of several process-related impurities.[1] The identification and quantification of these impurities are crucial for ensuring the quality, safety, and efficacy of the final drug product, as mandated by regulatory bodies.[2] This document provides detailed application notes and protocols for the chromatographic separation of Tizanidine and its known process impurities using Ultra-Performance Liquid Chromatography (UPLC) and High-Performance Liquid Chromatography (HPLC).

Identified Tizanidine Process Impurities

A number of impurities related to the synthesis of Tizanidine have been identified. The structures of six common impurities, often designated as Impurities A, B, C, D, E, and F, are listed below for reference.

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- Tizanidine Impurity A: N-(4,5-Dihydro-1H-imidazol-2-yl)-2,1,3-benzothiadiazol-4-amine[3]
- Tizanidine Impurity B: N-(5-Chloro-2,1,3-benzothiadiazol-4-yl)thiourea[4]
- Tizanidine Impurity C: 1,1'-Ethane-1,2-diylbis[3-(5-chloro-2,1,3-benzothiadiazol-4-yl)guanidine][5]
- Tizanidine Impurity D: Methyl N-(5-chloro-2,1,3-benzothiadiazol-4-yl)carbamimidothioate[6]
- Tizanidine Impurity E: 4-Amino-5-chloro-2,1,3-benzothiadiazole[4]
- Tizanidine Impurity F: 1,3-Bis(5-chloro-2,1,3-benzothiadiazol-4-yl)-1-(4,5-dihydro-1H-imidazol-2-yl)guanidine

I. Ultra-Performance Liquid Chromatography (UPLC) Method

This UPLC method is designed for the rapid and sensitive separation and quantification of Tizanidine and its six known process-related impurities.[2][7]

Chromatographic Conditions

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Parameter	Specification
Chromatography System	Waters Acquity UPLC or equivalent
Column	Waters Acquity BEH C8, 100 x 2.1 mm, 1.7 µm
Mobile Phase A	0.24% Sodium Perchlorate solution with 0.6 ml/L Triethylamine, pH adjusted to 3.6 with Orthophosphoric Acid, mixed with Acetonitrile in a 95:5 (v/v) ratio.
Mobile Phase B	Acetonitrile and the buffer from Mobile Phase A in a 70:30 (v/v) ratio.
Gradient Program	Time (min)
Flow Rate	0.5 mL/min
Column Temperature	60°C
Detection Wavelength	230 nm
Injection Volume	2 µL

Experimental Protocol

1. Preparation of Solutions

- Diluent: A mixture of acetonitrile and water.
- Standard Solution: Prepare a stock solution of Tizanidine hydrochloride reference standard and individual impurity standards. Further dilute to a suitable working concentration for system suitability and quantification.
- Sample Solution: Crush a minimum of 20 Tizanidine hydrochloride tablets to a fine powder. Weigh a portion of the powder equivalent to 25 mg of Tizanidine and transfer to a 50 mL volumetric flask. Add diluent, sonicate for 15 minutes with intermittent shaking, and dilute to volume. Filter the solution through a 0.45 µm membrane filter before injection.

2. System Suitability

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Inject the standard solution six times. The system is deemed suitable if the resolution between Tizanidine Impurity A and Tizanidine is not less than 5.6, and the relative standard deviation (%RSD) for the peak areas is within acceptable limits (typically ≤ 2.0%).[2]

3. Analysis

Inject the prepared sample solution into the UPLC system and record the chromatogram. Identify the peaks of Tizanidine and its impurities based on their retention times compared to the standard chromatogram.

Quantitative Data Summary

Analyte	Limit of Detection (LOD) (%)	Limit of Quantitation (LOQ) (%)	Recovery (%)
Tizanidine Impurity A	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine Impurity B	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine Impurity C	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine Impurity D	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine Impurity E	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine Impurity F	0.008 - 0.028	0.037 - 0.057	88.2 - 110.3
Tizanidine	-	-	88.2 - 110.3

Data sourced from a UPLC method validation study. The LOD, LOQ, and recovery ranges are for all six impurities.[2]

II. High-Performance Liquid Chromatography (HPLC) Method

This HPLC method provides a robust alternative for the separation of Tizanidine and its impurities.[8]

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Chromatographic Conditions

Parameter	Specification
Chromatography System	HPLC system with UV detection
Column	Atlantis C18, 250 x 4.6 mm, 5 µm
Mobile Phase	20mM KH2PO4 (pH 3.5) and Methanol in a 30:70 (v/v) ratio.
Flow Rate	0.8 mL/min
Column Temperature	25°C
Detection Wavelength	315 nm
Injection Volume	Not specified, typically 10-20 µL

Experimental Protocol

1. Preparation of Solutions

- Diluent: Mobile phase.
- Standard Solution: Prepare a stock solution of Tizanidine hydrochloride reference standard. Prepare working standards by diluting the stock solution with the mobile phase to achieve concentrations in the range of 5-40 µg/mL.
- Sample Solution: Prepare a sample solution from the pharmaceutical dosage form to obtain a concentration of Tizanidine within the linear range of the method. Filter through a 0.45 µm filter before injection.

2. System Suitability

Perform replicate injections of a standard solution. The system suitability is confirmed if the theoretical plates for the Tizanidine peak are within the required limits and the %RSD of the peak areas is not more than 2.0%.

3. Analysis

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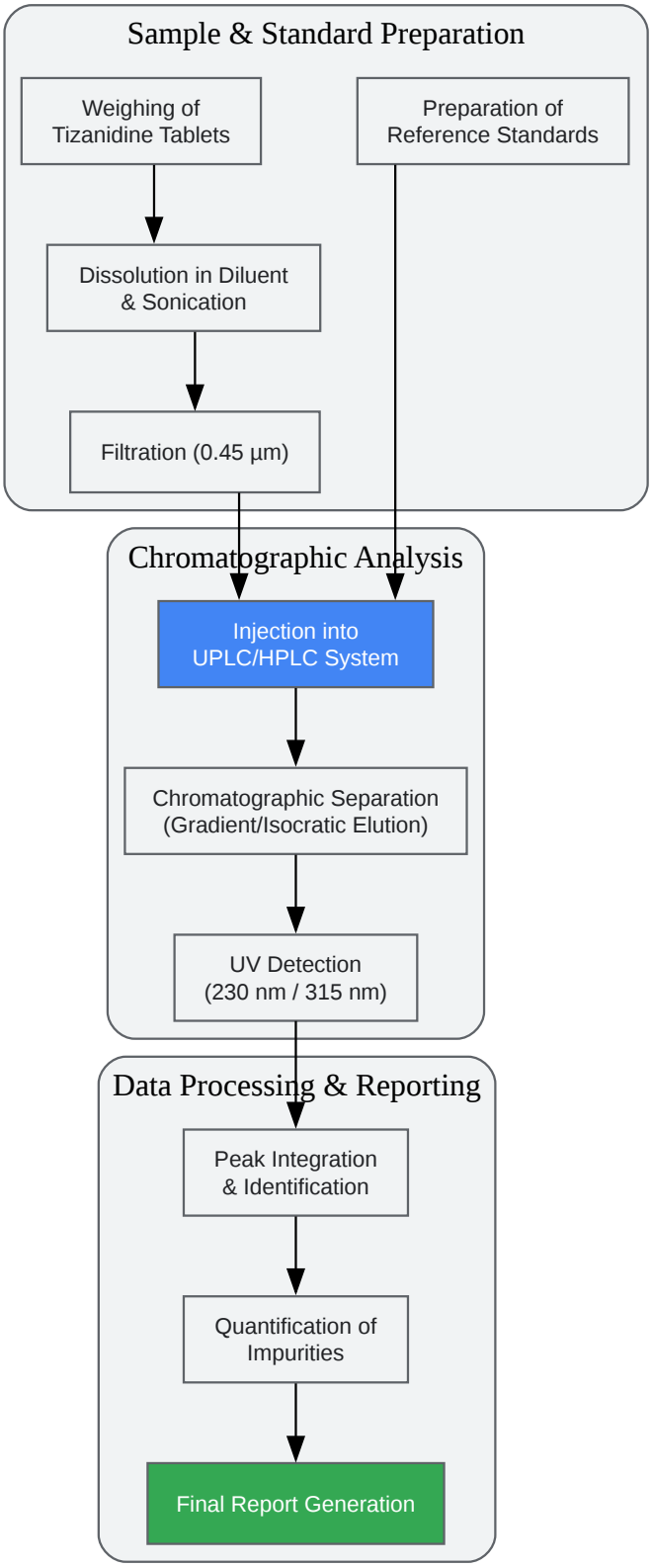
Inject the sample solution and analyze the chromatogram to identify and quantify the impurities based on the retention times and peak areas relative to the standards.

Forced Degradation Studies

Forced degradation studies are essential to demonstrate the stability-indicating nature of the chromatographic method. Tizanidine is subjected to stress conditions such as acid and base hydrolysis, oxidation, and thermal degradation.[8][9][10] The developed method should be able to separate the degradation products from Tizanidine and its process impurities.

Experimental Workflow Diagram

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Caption: Workflow for Tizanidine Impurity Analysis.

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